

The Enigmatic 1,4-Difluoro-5,8-dihydroxyanthraquinone: A Technical Overview

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Compound of Interest

Compound Name: 1,4-Difluoro-5,8-dihydroxyanthraquinone

Cat. No.: B030391

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Introduction

1,4-Difluoro-5,8-dihydroxyanthraquinone is a fluorinated derivative of the well-known anthraquinone core structure. Anthraquinones are a class of aromatic organic compounds that have garnered significant interest in medicinal chemistry due to their diverse biological activities, including anticancer, antimicrobial, and anti-inflammatory properties. The introduction of fluorine atoms into organic molecules can profoundly alter their physicochemical and biological properties, often leading to enhanced metabolic stability, increased membrane permeability, and altered binding affinities to biological targets. This technical guide provides a comprehensive overview of the available information on **1,4-Difluoro-5,8-dihydroxyanthraquinone**, focusing on its discovery, background, and what is known about its characteristics.

Core Compound Details

A summary of the fundamental chemical and physical properties of **1,4-Difluoro-5,8-dihydroxyanthraquinone** is presented below. It is important to note that detailed experimental data, such as a specific melting point, remains to be fully characterized in publicly accessible literature.

Property	Value	Source
CAS Number	131401-54-2	Commercially available
Molecular Formula	C ₁₄ H ₆ F ₂ O ₄	Calculated
Molecular Weight	276.19 g/mol	Calculated
Appearance	Not specified in available literature	-
Melting Point	Not available	-
Boiling Point	502.8 °C (predicted)	-
Density	1.7 g/cm ³ (predicted)	-

Discovery and Background

Detailed information regarding the specific discovery of **1,4-Difluoro-5,8-dihydroxyanthraquinone** is not readily available in the surveyed scientific literature. It is likely that this compound was synthesized as part of broader research efforts into the structure-activity relationships of fluorinated anthraquinones. The rationale for its synthesis can be inferred from the known biological activities of related compounds.

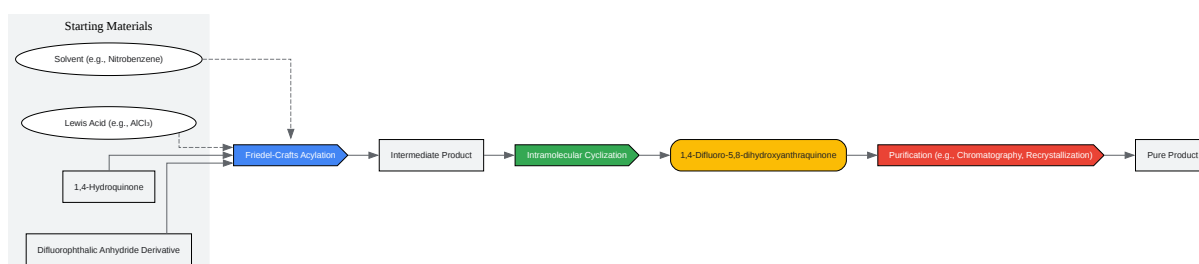
The parent compound, 1,4-dihydroxyanthraquinone (quinizarin), and its derivatives have been extensively studied for their therapeutic potential, particularly as anticancer agents. The mechanism of action for many anthraquinones involves the inhibition of topoisomerase II, an enzyme crucial for DNA replication and repair in cancer cells. The introduction of fluorine atoms at the 1 and 4 positions of the 5,8-dihydroxyanthraquinone scaffold would be a logical step in drug discovery to potentially enhance the potency, selectivity, or pharmacokinetic profile of the parent molecule.

Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **1,4-Difluoro-5,8-dihydroxyanthraquinone** is not described in the available scientific literature. However, the synthesis of structurally related dihydroxyanthraquinones typically involves a Friedel-Crafts

acylation reaction between a substituted phthalic anhydride and a corresponding hydroquinone, followed by cyclization.

For the synthesis of **1,4-Difluoro-5,8-dihydroxyanthraquinone**, a plausible synthetic route could involve the reaction of a difluorophthalic anhydride derivative with 1,4-hydroquinone in the presence of a Lewis acid catalyst, followed by an intramolecular cyclization. The general workflow for such a synthesis is depicted in the following diagram.



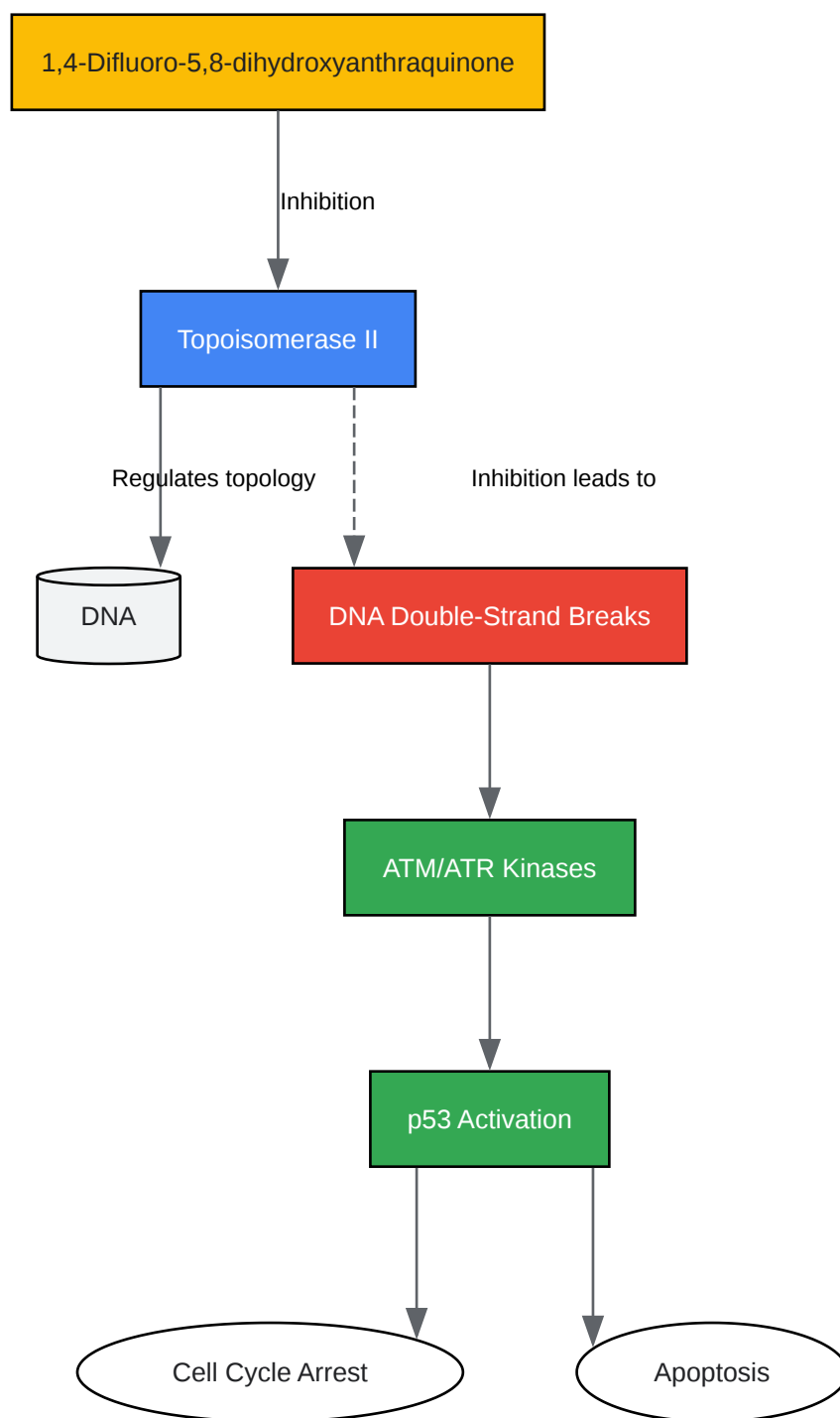
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Caption: A plausible synthetic workflow for **1,4-Difluoro-5,8-dihydroxyanthraquinone**.

Biological Activity and Signaling Pathways

There is currently no specific information in the scientific literature detailing the biological activity or the signaling pathways affected by **1,4-Difluoro-5,8-dihydroxyanthraquinone**. However, based on the known activities of other dihydroxyanthraquinone derivatives, it is plausible that this compound could exhibit anticancer properties.

Many anthraquinones exert their cytotoxic effects by intercalating into DNA and inhibiting topoisomerase II, leading to DNA damage and apoptosis in cancer cells. The potential signaling pathway that could be modulated by an active **1,4-Difluoro-5,8-dihydroxyanthraquinone** is the topoisomerase II-mediated DNA damage response pathway.



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Caption: A hypothetical signaling pathway for anthraquinone-induced apoptosis.

Conclusion and Future Directions

1,4-Difluoro-5,8-dihydroxyanthraquinone remains a compound of significant interest due to its potential as a therapeutic agent, likely in the realm of oncology. However, the current body of public-domain scientific literature lacks detailed information on its synthesis, characterization, and biological activity. Further research is imperative to elucidate the properties of this molecule. Key future directions should include:

- Development and publication of a robust and reproducible synthetic protocol.
- Thorough characterization of the compound using modern analytical techniques, including NMR, IR, and mass spectrometry.
- Comprehensive evaluation of its biological activity against a panel of cancer cell lines.
- Mechanistic studies to identify its molecular targets and delineate the signaling pathways it modulates.

Such studies will be crucial in determining the true potential of **1,4-Difluoro-5,8-dihydroxyanthraquinone** as a lead compound for the development of novel therapeutics.

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